

In-Depth Technical Guide: Synthesis and Characterization of 1-Naphthalenamine, 2,4-dinitro-

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Naphthalenamine, 2,4-dinitro-

Cat. No.: B172571

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of the chemical compound **1-Naphthalenamine, 2,4-dinitro-**. The information presented herein is intended to support research and development activities by providing detailed experimental protocols, key characterization data, and a clear visualization of the synthetic pathway.

Core Compound Properties

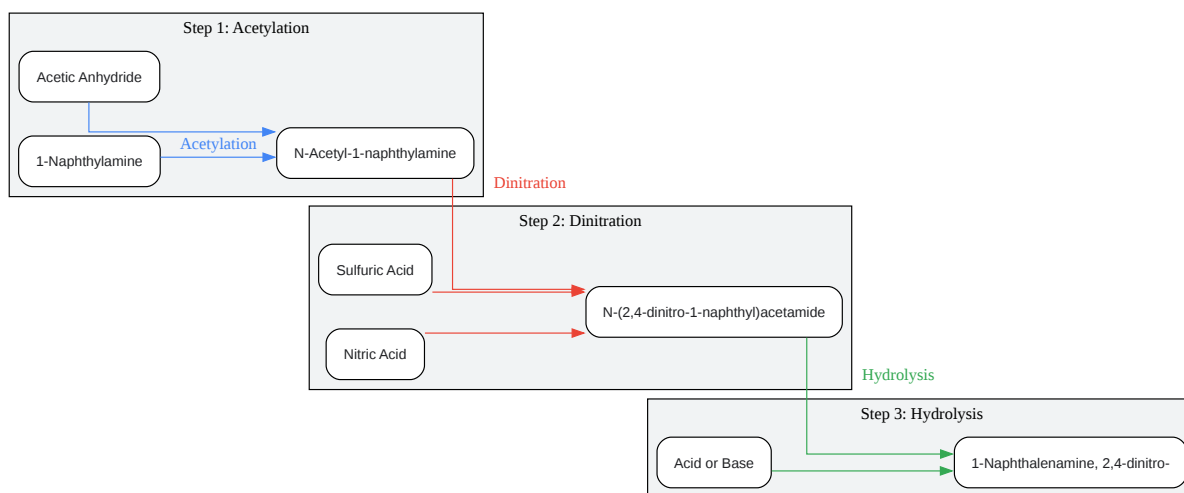
1-Naphthalenamine, 2,4-dinitro- is a polycyclic aromatic amine containing two nitro functional groups. These structural features significantly influence its chemical reactivity and physical properties. The presence of the electron-withdrawing nitro groups decreases the electron density of the naphthalene ring system, while the amino group acts as an electron-donating group. This electronic interplay makes the compound a subject of interest in various chemical syntheses, including as a potential intermediate for dyes and pigments.

Table 1: Physicochemical Properties of **1-Naphthalenamine, 2,4-dinitro-**

Property	Value
Molecular Formula	C ₁₀ H ₇ N ₃ O ₄
Molecular Weight	233.18 g/mol
CAS Number	13029-24-8
Appearance	Not explicitly available; likely a crystalline solid
Melting Point	Not explicitly available
Boiling Point	Not explicitly available
Solubility	Insoluble in water

Synthesis of 1-Naphthalenamine, 2,4-dinitro-

The synthesis of **1-Naphthalenamine, 2,4-dinitro-** is a multi-step process that begins with the protection of the amino group of 1-naphthylamine, followed by a dinitration reaction, and subsequent deprotection to yield the final product. This strategic approach is necessary to control the regioselectivity of the nitration and to prevent unwanted side reactions such as oxidation of the amino group.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [In-Depth Technical Guide: Synthesis and Characterization of 1-Naphthalenamine, 2,4-dinitro-]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b172571#synthesis-and-characterization-of-1-naphthalenamine-2-4-dinitro>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com